

# Technical Support Center: Improving the Accuracy of Deltasol Heat Quantity Measurement

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Deltasol*

Cat. No.: *B1594966*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the accuracy of heat quantity measurement using **Deltasol** controllers in their experimental setups.

## Frequently Asked Questions (FAQs)

Q1: What are the key components influencing the accuracy of my **Deltasol** heat quantity measurement?

A1: The overall accuracy of your heat quantity measurement is determined by the precision of three main components: the flow meter, the pair of temperature sensors, and the **Deltasol** controller's internal calculator. Each component introduces a level of uncertainty that contributes to the total measurement error.

Q2: What level of accuracy can I expect from the Pt1000 temperature sensors used with **Deltasol** controllers?

A2: **Deltasol** controllers typically utilize Pt1000 resistance temperature detectors (RTDs). The accuracy of these sensors depends on their classification. Class A Pt1000 sensors offer a higher degree of precision compared to Class B sensors. The tolerances for each class are

detailed in the table below.[1] For high-precision applications, Class A or higher-grade sensors are recommended.[1][2][3]

Q3: How does the heat transfer fluid affect measurement accuracy?

A3: The type and concentration of the heat transfer fluid, typically a water-glycol mixture in solar thermal systems, significantly impact the heat quantity calculation. The density and specific heat capacity of the fluid change with temperature and glycol concentration. It is crucial to accurately configure the antifreeze type (e.g., propylene glycol, ethylene glycol) and its concentration percentage within the **Deltasol** controller settings to ensure the correct heat quantity calculation.[3][4]

Q4: How often should the heat quantity measurement system be recalibrated?

A4: Regular recalibration is essential to maintain measurement accuracy. Ofgem guidance for the Renewable Heat Incentive (RHI) suggests recalibration or replacement of heat meters every 10 years.[5] However, for research and scientific applications requiring high precision, more frequent in-situ calibration or verification is recommended to account for potential sensor drift or changes in system conditions.[6]

## Troubleshooting Guides

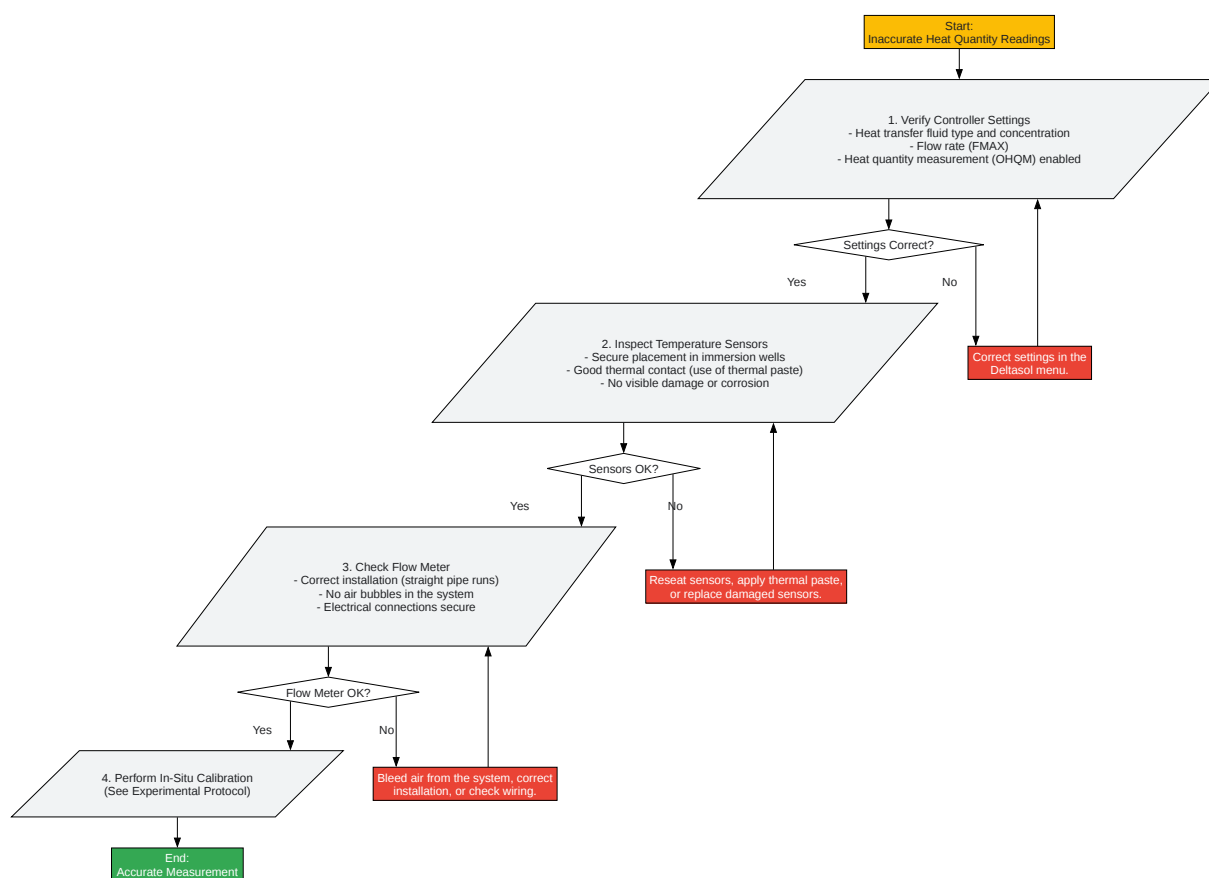
This section provides step-by-step guidance to diagnose and resolve common issues affecting the accuracy of heat quantity measurement with **Deltasol** controllers.

### Issue 1: Inaccurate or Implausible Heat Quantity Readings

Symptoms:

- The displayed heat quantity (in kWh or MWh) is significantly higher or lower than expected based on solar irradiance and system operation.
- The heat quantity values are erratic or do not correlate with the operation of the solar pump.

Troubleshooting Workflow:



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Troubleshooting workflow for inaccurate heat quantity readings.

## Issue 2: Temperature Readings from Sensors are Incorrect

### Symptoms:

- The collector or tank temperature displayed on the **Deltasol** controller is unrealistic (e.g., reads as an error, is frozen, or does not respond to changes in solar radiation).
- The temperature difference (Delta T) between the collector and the store is consistently too high or too low, leading to incorrect pump activation.

### Troubleshooting Steps:

- Check Sensor Connections: Ensure that the sensor wires are securely connected to the correct terminals on the **Deltasol** controller. Refer to your specific **Deltasol** model's manual for the correct terminal assignments for the collector sensor (S1) and the return flow sensor (S4) used for heat quantity measurement.[\[7\]](#)
- Inspect Sensor Placement:
  - Collector Sensor (S1): Verify that the sensor is placed as close as possible to the collector outlet and is in good thermal contact with the pipe.
  - Return Flow Sensor (S4): This sensor must be installed on the return pipework.
  - General: Both sensors should be properly insulated to prevent influence from ambient temperatures. Ensure there are no air gaps between the sensor and the surface being measured.[\[8\]](#)
- Test Sensor Resistance: Disconnect the sensor from the controller and measure its resistance using a multimeter. Compare the reading to a Pt1000 resistance-temperature chart. A significant deviation indicates a faulty sensor.
- Check for Cable Damage: Inspect the entire length of the sensor cables for any signs of damage, such as cuts or abrasions, which could lead to short circuits or open circuits.

## Data Presentation

Table 1: Accuracy of Pt1000 Temperature Sensors

Sensor Class	Tolerance at 0°C	Tolerance Formula (t = temperature in °C)
Class A	±0.15°C	±(0.15 + 0.002 t )°C
Class B	±0.30°C	±(0.3 + 0.005 t )°C

Data sourced from multiple industry specifications.[\[1\]](#)

## Experimental Protocols

### Protocol for In-Situ Verification of Heat Quantity Measurement

This protocol provides a methodology for verifying the accuracy of the heat quantity measurement of a **Deltasol** system under operational conditions. This is not a formal calibration but a verification to identify significant measurement discrepancies.

Objective: To compare the heat quantity calculated by the **Deltasol** controller with a reference measurement.

Materials:

- Calibrated reference temperature sensors (2x), with higher accuracy than the system's Pt1000 sensors.
- Calibrated clamp-on ultrasonic flow meter.
- Data logger to record outputs from the reference sensors and flow meter.
- Thermal paste.

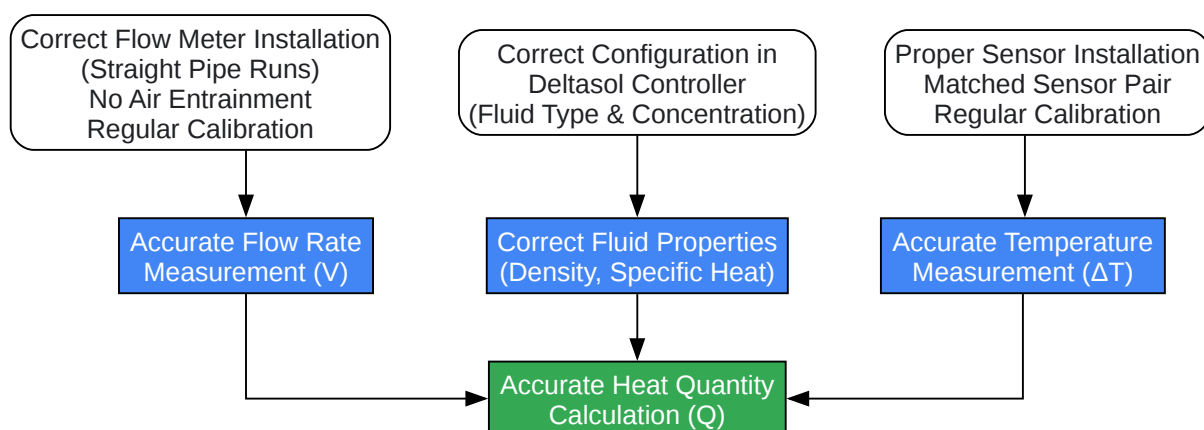
Methodology:

- Install Reference Sensors:

- Securely attach the two reference temperature sensors to the flow and return pipes, as close as possible to the **Deltasol** system's S1 and S4 sensors.
- Ensure excellent thermal contact by using thermal paste and insulating the sensors from ambient air.
- Install Reference Flow Meter:
  - Install the clamp-on ultrasonic flow meter on a straight section of pipe, following the manufacturer's guidelines for required straight pipe lengths upstream and downstream to ensure a stable flow profile.[\[7\]](#)[\[9\]](#)[\[10\]](#)
- Data Logging:
  - Connect the reference temperature sensors and the clamp-on flow meter to the data logger.
  - Configure the data logger to record temperature and flow rate at regular intervals (e.g., every 10 seconds).
- System Operation and Data Collection:
  - Allow the solar thermal system to operate under stable, sunny conditions for a defined period (e.g., 1-2 hours).
  - Simultaneously, record the heat quantity (in kWh) displayed on the **Deltasol** controller at the beginning and end of the test period.
- Data Analysis:
  - Calculate the heat quantity (Q) from the logged reference data using the following formula for each time interval:  $Q = m * c * \Delta T$  Where:
    - m is the mass flow rate (calculated from the volumetric flow rate measured by the reference flow meter and the fluid density).
    - c is the specific heat capacity of the heat transfer fluid at the average temperature.

- $\Delta T$  is the temperature difference between the flow and return reference sensors.
- Sum the heat quantity over the entire test period to get the total reference heat quantity.
- Comparison and Conclusion:
  - Compare the total reference heat quantity with the heat quantity measured by the **Deltasol** controller during the same period.
  - A significant discrepancy may indicate an issue with the **Deltasol** system's sensors, flow meter, or internal configuration.

Logical Relationship for Accurate Heat Measurement:



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Key factors for achieving accurate heat quantity measurement.

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- To cite this document: BenchChem. [Technical Support Center: Improving the Accuracy of Deltasol Heat Quantity Measurement]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594966#improving-the-accuracy-of-deltasol-heat-quantity-measurement]

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